

Chemical structure and IUPAC name of 1-(2-Chloroethyl)pyrrolidine hydrochloride

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)pyrrolidine
hydrochloride

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An In-depth Technical Guide to **1-(2-Chloroethyl)pyrrolidine Hydrochloride**

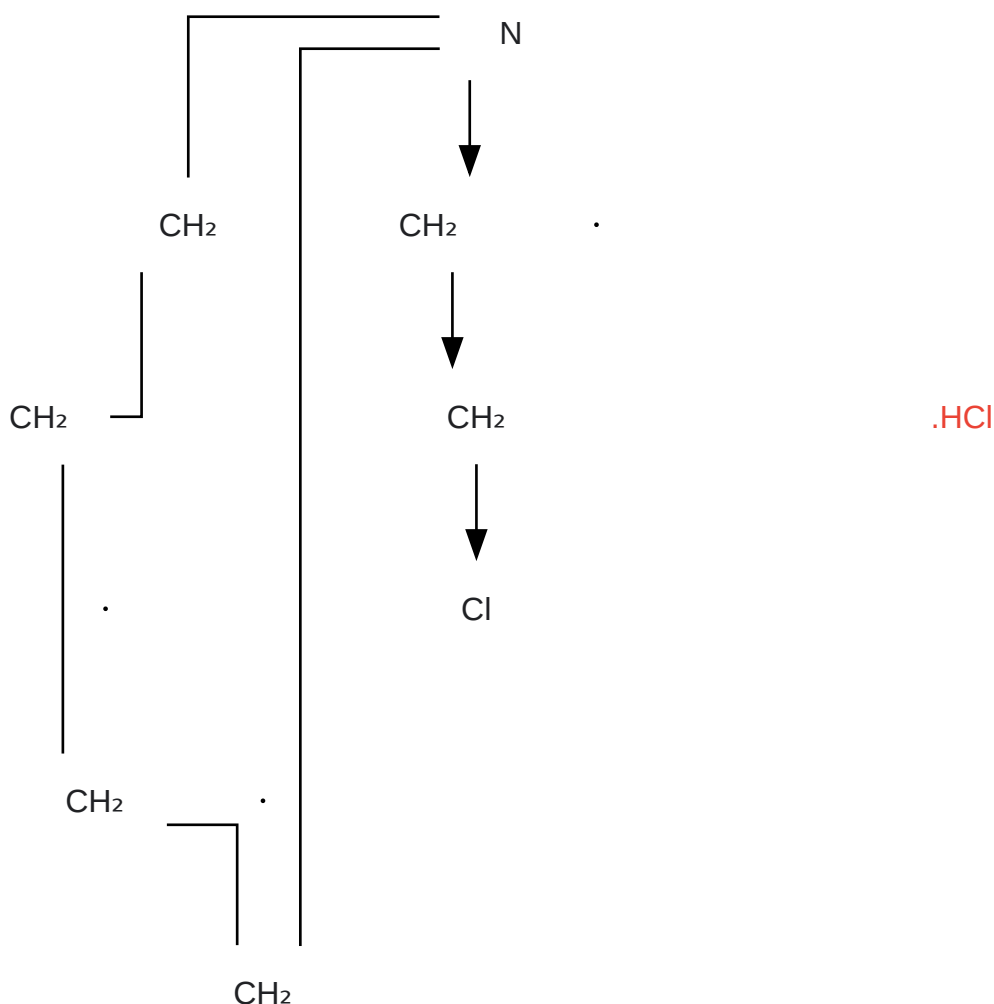
Introduction

1-(2-Chloroethyl)pyrrolidine hydrochloride is a haloalkyl-substituted pyrrolidine derivative widely utilized as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds.[1] Its structural framework, featuring a pyrrolidine ring and a reactive chloroethyl group, makes it a versatile building block in medicinal chemistry and drug development.[2] This document provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis protocols, and applications for researchers, scientists, and professionals in drug development.

Chemical Structure and Nomenclature

The compound consists of a saturated five-membered pyrrolidine ring where the nitrogen atom is substituted with a 2-chloroethyl group.[3] It is supplied as a hydrochloride salt.

- IUPAC Name: 1-(2-chloroethyl)pyrrolidine;hydrochloride[4][5]
- Canonical SMILES: C1CCN(C1)CCCl.Cl[4][5]
- InChI: InChI=1S/C6H12ClN.ClH/c7-3-6-8-4-1-2-5-8;/h1-6H2;1H[4]
- InChIKey: FSNGFFWICFYWQC-UHFFFAOYSA-N[4][5]



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Caption: Chemical structure of **1-(2-Chloroethyl)pyrrolidine hydrochloride**.

Physicochemical Properties

1-(2-Chloroethyl)pyrrolidine hydrochloride is typically a white to off-white or beige crystalline powder.[1][3] It is known to be hygroscopic and should be stored under a nitrogen atmosphere at ambient temperatures.[3][6]

Property	Value	Source(s)
CAS Number	7250-67-1	[3][4][6][7]
Molecular Formula	C ₆ H ₁₃ Cl ₂ N	[3][4]
Molecular Weight	170.08 g/mol	[4][7]
Appearance	White to off-white/beige crystalline powder	[1][3]
Melting Point	167-170 °C (lit.) or 198-203 °C	[1][3][8][9]
Boiling Point	237 °C (lit.)	[1][9]
Solubility	Soluble in water; Slightly soluble in chloroform	[3][9]
Synonyms	N-(2-Chloroethyl)pyrrolidine hydrochloride, 2-Pyrrolidinoethyl chloride hydrochloride	[4][7][10]

Experimental Protocols: Synthesis

A common laboratory-scale synthesis involves the chlorination of N-(2-hydroxyethyl)pyrrolidine using thionyl chloride (SOCl₂).^[8]

Objective: To synthesize **1-(2-Chloroethyl)pyrrolidine hydrochloride** from 2-pyrrolidin-1-ylethanol.

Materials:

- 2-pyrrolidin-1-ylethanol
- Thionyl chloride (SOCl₂)
- Toluene
- Anhydrous ethanol

- Diethyl ether
- Reaction flask with reflux condenser and stirring apparatus
- Ice bath
- Rotary evaporator

Protocol 1: From 2-pyrrolidin-1-ylethanol

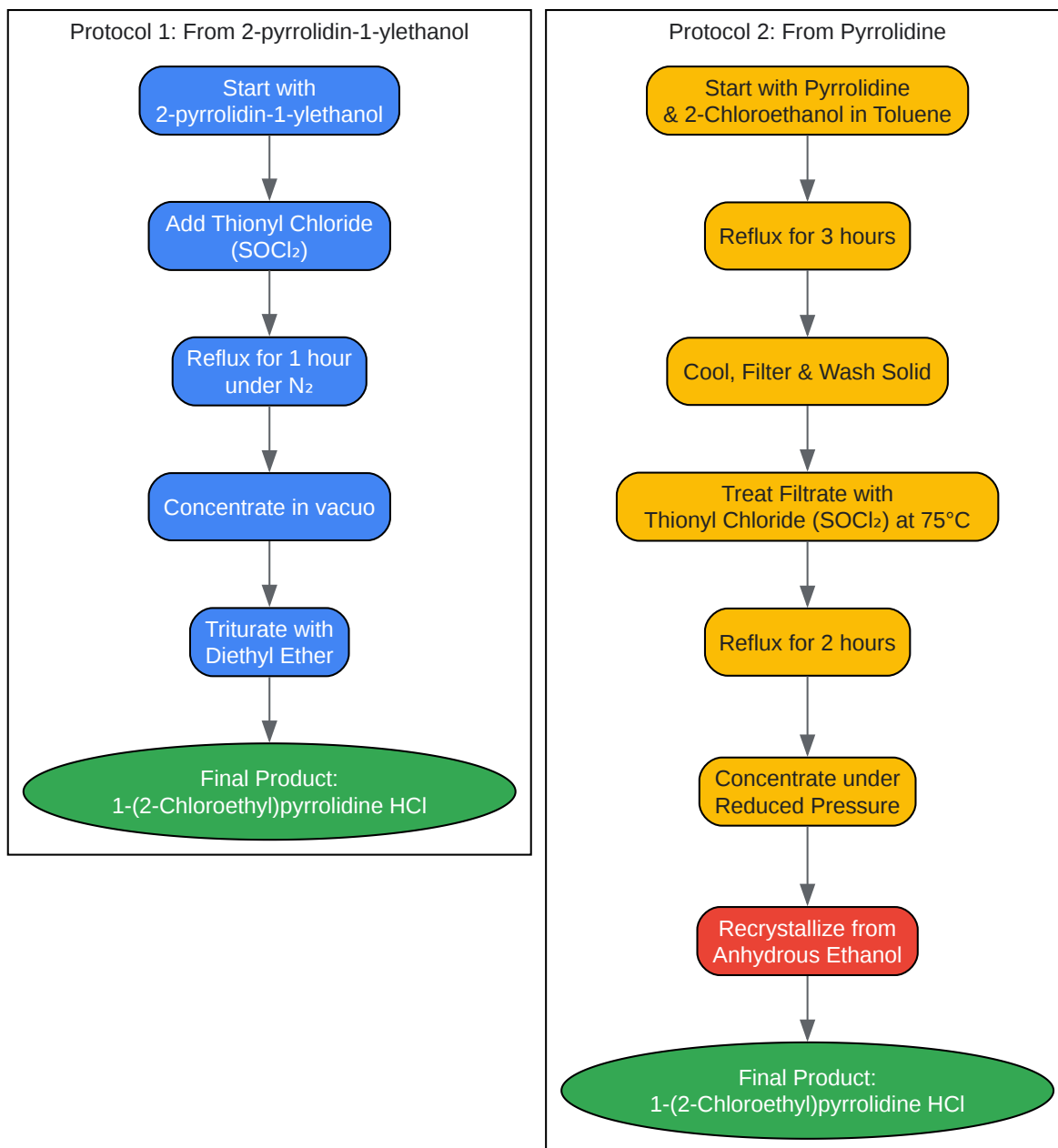
- In a reaction flask, stir 2-pyrrolidin-1-ylethanol (6.24 g, 0.05 mol).[8]
- While stirring, cautiously and slowly add thionyl chloride (40 ml, 0.54 mol).[8]
- Heat the mixture to reflux for 1 hour under a nitrogen atmosphere.[8]
- After reflux, concentrate the mixture in vacuo to remove excess thionyl chloride.[8]
- Triturate the resulting residue with diethyl ether. Decant the liquid. Repeat this washing process several times until the decanted liquid is nearly colorless.[8]
- Evaporate the remaining solvent from the solid to yield the final product.[8] A yield of 46% has been reported for this procedure.[8]

Protocol 2: From Pyrrolidine and 2-Chloroethanol

- Add 165 ml (2 mol) of pyrrolidine (tetrahydropyrrole), 67 ml (1 mol) of 2-chloroethanol, and 200 ml of toluene to a reaction flask.[3][8]
- Heat the mixture to reflux and maintain for 3 hours.[3][8]
- Cool the reaction to room temperature, which will cause a solid to precipitate.[3]
- Filter the solid and wash the filter cake with 20 ml of toluene.[3][8]
- Control the temperature of the filtrate at approximately 75°C and add 200 ml of thionyl chloride dropwise.[3][8]
- After the addition is complete, reflux the mixture for 2 hours.[3][8]

- Cool the mixture to room temperature and concentrate to dryness under reduced pressure.
[\[3\]](#)[\[8\]](#)
- Recrystallize the resulting residue from anhydrous ethanol to obtain the final product.[\[8\]](#) A yield of 62.3% has been reported for this procedure.[\[1\]](#)[\[8\]](#)

Purification: The hydrochloride salt can be purified by recrystallization from isopropanol/di-isopropyl ether with the use of charcoal.[\[1\]](#)



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Caption: Synthesis workflows for **1-(2-Chloroethyl)pyrrolidine hydrochloride**.

Applications in Drug Development

1-(2-Chloroethyl)pyrrolidine hydrochloride is not typically an active pharmaceutical ingredient (API) itself but serves as a key intermediate in the synthesis of various APIs.[3] The pyrrolidine ring is a prevalent scaffold in bioactive compounds, valued for its ability to explore three-dimensional chemical space due to its non-planar structure.[11]

- **Pharmaceutical Intermediate:** It is a documented intermediate in the production of antihistamines and antipsychotics.[3]
- **Precursor for Receptor Antagonists:** The compound is used in preparing the estrogen receptor antagonist Nafoxidine and its analogs.[1]
- **General Synthetic Utility:** Its reactive chloroethyl group allows for facile nucleophilic substitution, making it a valuable building block for introducing the N-ethylpyrrolidine moiety into larger, more complex molecules.[2]

Safety and Handling

The compound is classified as an irritant, causing skin and serious eye irritation.[4] It may also cause respiratory irritation. Standard laboratory safety precautions, including the use of protective gloves, clothing, and eye/face protection, are recommended during handling.[3] It is harmful if swallowed or inhaled.[3]

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